

Personal protective equipment for handling Ddr1-IN-5

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Compound of Interest

Compound Name: Ddr1-IN-5

Cat. No.: B8242455

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Essential Safety and Handling Guide for Ddr1-IN-5

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **Ddr1-IN-5**, a selective Discoidin Domain Receptor 1 (DDR1) inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research. **Ddr1-IN-5** is a potent research chemical with anti-cancer properties and should be handled with the appropriate precautions.^{[1][2]}

Personal Protective Equipment (PPE) and Handling

When working with **Ddr1-IN-5**, a comprehensive approach to personal protection is mandatory to minimize exposure and ensure safety. The following table summarizes the required PPE and handling procedures.

Area of Protection	Required PPE and Practices	Rationale
Respiratory Protection	NIOSH-approved respirator (e.g., N95) or use in a certified chemical fume hood.	To prevent inhalation of the powdered compound.
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against splashes or airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact.
Skin and Body Protection	Laboratory coat.	To protect skin and clothing from contamination.
General Hygiene	Avoid breathing dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling.	To minimize any potential exposure.

Safety and Handling Data

The following table provides a summary of key safety and handling information for **Ddr1-IN-5**.

Identifier	Information
Chemical Name	7-(imidazo[1,2-b]pyridazin-3-ylethynyl)-6-methyl-N-(5-(trifluoromethyl)pyridin-3-yl)benzo[d]isoxazol-3-amine
CAS Number	2416022-90-5
Molecular Formula	C22H13F3N6O
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C. ^[1]

Accidental Exposure and First Aid

Immediate and appropriate action is crucial in the event of accidental exposure to **Ddr1-IN-5**.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical advice.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Spills and Disposal Plan

Proper containment and disposal of **Ddr1-IN-5** are critical to prevent environmental contamination and ensure laboratory safety.

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use absorbent paper to cover any liquid spills. For solid spills, carefully sweep up the material, avoiding dust generation.
- Clean: Decontaminate the area with an appropriate solvent and then wash with soap and water.

- Dispose: Collect all contaminated materials in a sealed container for hazardous waste disposal.

Disposal Plan:

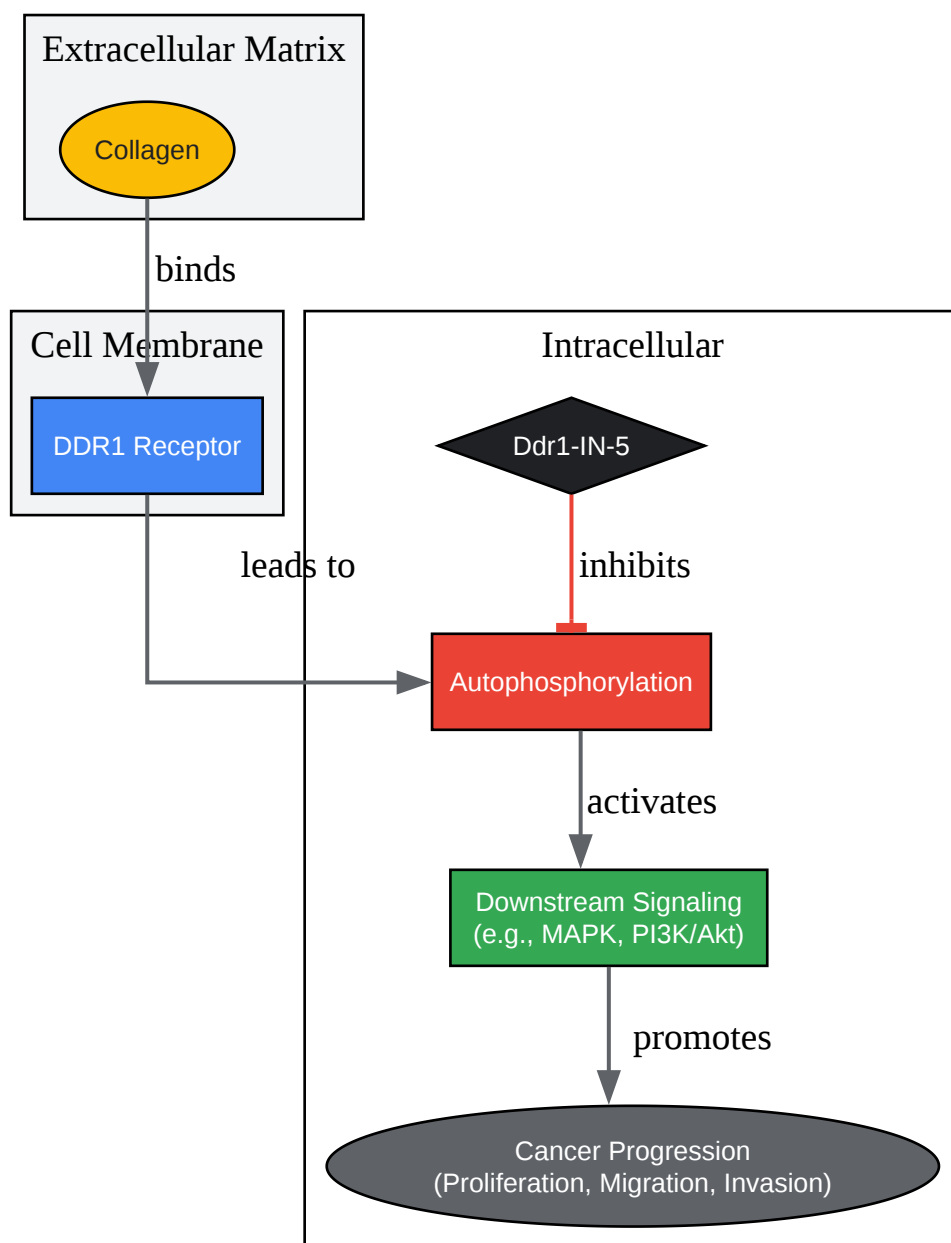
Ddr1-IN-5 should be disposed of as hazardous chemical waste.

- Solid Waste: Collect in a clearly labeled, sealed container. Do not mix with other waste streams.
- Liquid Waste (DMSO solution): Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Contaminated Materials: All disposable PPE, absorbent materials, and labware that have come into contact with **Ddr1-IN-5** should be placed in a sealed bag and disposed of as hazardous waste.

Consult your institution's environmental health and safety (EHS) office for specific guidelines on hazardous waste disposal.^{[3][4][5][6]}

DDR1 Signaling Pathway and Inhibition by Ddr1-IN-5

Ddr1-IN-5 is a selective inhibitor of Discoidin Domain Receptor 1 (DDR1), a receptor tyrosine kinase that is activated by collagen.^[2] Upon collagen binding, DDR1 undergoes autophosphorylation, initiating downstream signaling cascades that are implicated in cancer progression.^{[7][8][9]} **Ddr1-IN-5** exerts its effect by blocking this autophosphorylation.

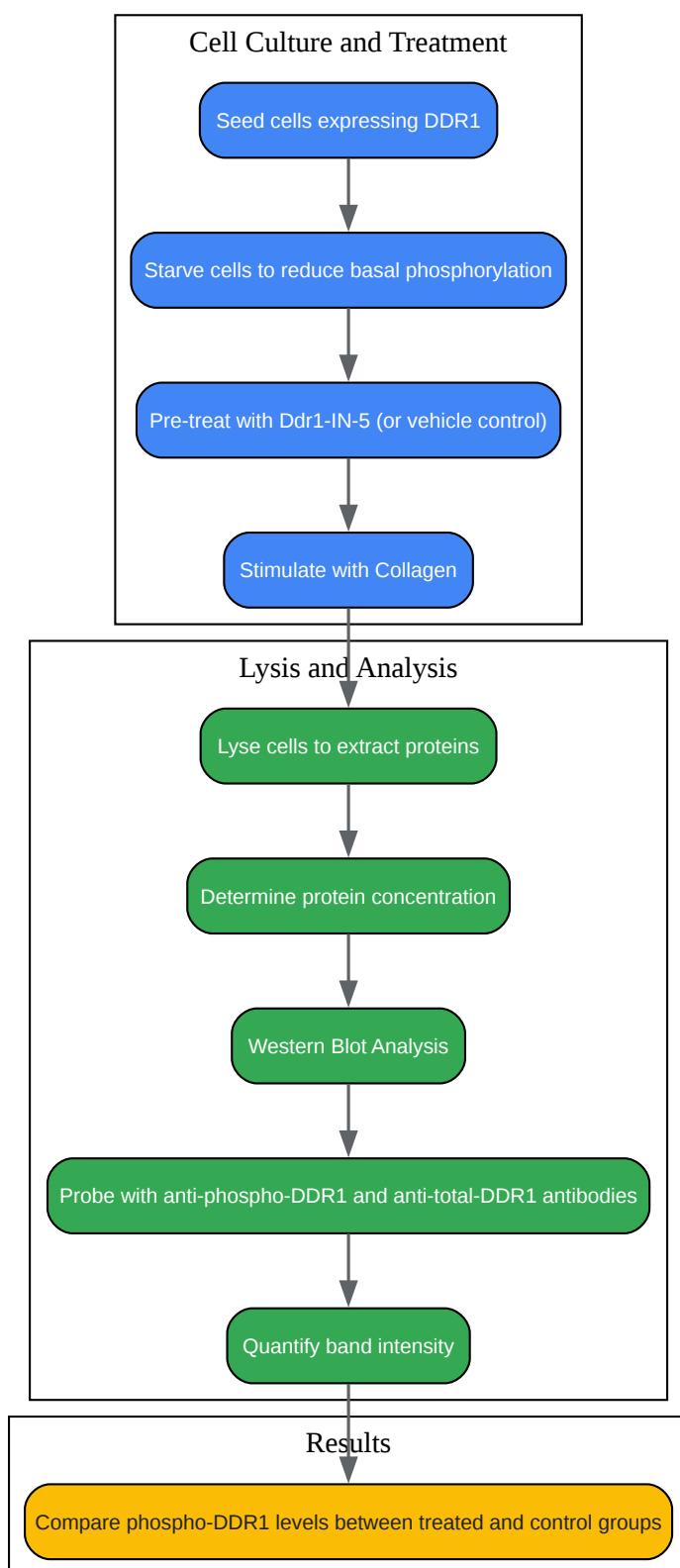


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Caption: DDR1 signaling pathway and the inhibitory action of **Ddr1-IN-5**.

Experimental Workflow: DDR1 Autophosphorylation Assay

This workflow outlines the key steps in a typical experiment to assess the inhibitory effect of **Ddr1-IN-5** on DDR1 autophosphorylation in a cell-based assay.^{[10][11][12][13]}



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Caption: Workflow for a DDR1 autophosphorylation inhibition assay.

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